issues with (S,S,S)-AHPC-Boc solubility and stability

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Compound of Interest

Compound Name:	*(S,S,S)-AHPC-Boc*
Cat. No.:	*B10861116*

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Technical Support Center: (S,S,S)-AHPC-Boc

Welcome to the technical support center for **(S,S,S)-AHPC-Boc**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility and stability of **(S,S,S)-AHPC-Boc**.

Frequently Asked Questions (FAQs)

Q1: What is **(S,S,S)-AHPC-Boc** and what is its primary application in research?

A1: **(S,S,S)-AHPC-Boc** is the stereoisomer of (S,R,S)-AHPC-Boc.[1] The (S,R,S) enantiomer is a ligand that recruits the von Hippel-Lindau (VHL) protein, a key component of an E3 ubiquitin ligase complex. In the field of targeted protein degradation, specifically with Proteolysis Targeting Chimeras (PROTACs), (S,R,S)-AHPC-Boc is used to induce the ubiquitination and subsequent proteasomal degradation of a target protein.[2] Consequently, **(S,S,S)-AHPC-Boc** serves as an essential negative control in experiments to demonstrate the stereospecificity and on-target effects of the active (S,R,S) isomer.

Q2: How should **(S,S,S)-AHPC-Boc** be stored to ensure its stability?

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A2: To maintain the integrity of **(S,S,S)-AHPC-Boc**, it should be stored at -20°C under a nitrogen atmosphere. For long-term stability of stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month, also under nitrogen. It is crucial to aliquot the solution after preparation to prevent degradation from repeated freeze-thaw cycles.

Q3: What is the recommended solvent for dissolving **(S,S,S)-AHPC-Boc**?

A3: The recommended solvent for preparing stock solutions of **(S,S,S)-AHPC-Boc** is DMSO. It is important to use newly opened, anhydrous DMSO, as the compound's solubility can be significantly affected by the presence of water in hygroscopic DMSO.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Difficulty Dissolving (S,S,S)-AHPC-Boc	Inadequate Solvent Quality: The presence of water in DMSO can reduce solubility.	Use a fresh, unopened bottle of anhydrous DMSO to prepare your stock solution.
Insufficient Solubilization Energy: The compound may require energy to fully dissolve.	Use sonication to aid in the dissolution process. Gentle heating can also be applied, but monitor carefully to avoid degradation.	
Precipitation in Aqueous Buffers: The compound has low aqueous solubility.	When diluting the DMSO stock solution into aqueous buffers, do so dropwise while vortexing to prevent precipitation. For in vivo studies, consider using a co-solvent system.	
Precipitation or Phase Separation During In Vivo Solution Preparation	Solvent Incompatibility: The chosen solvent system may not be optimal for maintaining solubility at the desired concentration.	Gentle heating and/or sonication can help to redissolve the compound. If the issue persists, consider trying an alternative solvent formulation.
Inconsistent Experimental Results	Compound Degradation: Improper storage or handling can lead to the degradation of (S,S,S)-AHPC-Boc.	Always store the solid compound and stock solutions as recommended (-20°C or -80°C under nitrogen). Avoid multiple freeze-thaw cycles by preparing aliquots.
Incorrect Stereoisomer: The active (S,R,S) isomer may have been used instead of the inactive (S,S,S) control.	Verify the identity and purity of the compound via the Certificate of Analysis (COA) provided by the supplier.	

Data Presentation

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In Vitro Solubility

Solvent	Concentration	Method	Reference
DMSO	50 mg/mL (94.22 mM)	Requires sonication	

Recommended In Vivo Solvent Formulations (Based on the active (S,R,S) isomer)

Formulation	Achievable Concentration	Reference
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.71 mM)	
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (4.71 mM)	

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh out the desired amount of **(S,S,S)-AHPC-Boc** solid (Molecular Weight: 530.68 g/mol). For example, to prepare 1 mL of a 10 mM solution, weigh 5.31 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO. Using the example above, add 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly. If the compound does not fully dissolve, place the vial in an ultrasonic bath for 5-10 minutes.
- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for long-term use (up to 6 months) or -20°C for short-term use (up to 1 month).

Preparation of an In Vivo Working Solution (Example using Formulation 1)

- Initial Dilution: In a sterile tube, add 100 µL of a 25 mg/mL DMSO stock solution of **(S,S,S)-AHPC-Boc**.

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- Co-solvent Addition: Add 400 µL of PEG300 and mix thoroughly until the solution is homogeneous.
- Surfactant Addition: Add 50 µL of Tween-80 and mix again until the solution is clear.
- Final Dilution: Add 450 µL of saline to bring the total volume to 1 mL. Mix thoroughly.
- Administration: It is recommended to prepare this working solution fresh on the day of use for in vivo experiments.

Visualizations

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References

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